

Personal protective equipment for handling PF-04620110

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Compound of Interest

Compound Name: PF-04620110

Cat. No.: B609929

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Essential Safety and Handling Guide for PF-04620110

For Researchers, Scientists, and Drug Development Professionals: A Procedural Guide to the Safe Handling and Disposal of **PF-04620110**.

This document provides crucial safety and logistical information for the handling and disposal of **PF-04620110**, a potent and selective DGAT-1 inhibitor. The following procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact. Adherence to these guidelines is essential when working with this compound.

Compound Identification and Properties

A summary of the key quantitative data for **PF-04620110** is provided below for easy reference.

Property	Value	Source
Molecular Weight	396.44 g/mol	[1]
Formula	C ₂₁ H ₂₄ N ₄ O ₄	[1] [2]
CAS Number	1109276-89-2	[2]
Appearance	White to off-white solid	MedchemExpress
IC ₅₀ (DGAT-1)	19 nM	[1] [3] [4]
Solubility	Soluble to 20 mM in DMSO	Tocris Bioscience
1 mg/mL in DMSO	[2]	
0.2 mg/mL in DMF	[2]	
0.5 mg/mL in DMSO:PBS (pH 7.2) (1:1)	[2]	
Storage	Store at +4°C	[1]
Stock solution: -20°C for 1 year, -80°C for 2 years	[3]	

Personal Protective Equipment (PPE)

Due to the potent nature of **PF-04620110** and its form as a fine powder, appropriate personal protective equipment must be worn at all times to prevent inhalation, ingestion, and skin contact.[\[5\]](#) The required level of PPE depends on the procedure being performed.

Procedure	Required Personal Protective Equipment (PPE)
Handling of closed containers (e.g., transport, inventory)	- Standard laboratory coat- Safety glasses- Nitrile gloves
Weighing and preparing solutions of the solid compound	- Full-face or half-mask air-purifying respirator with appropriate cartridges- Chemical-resistant clothing (e.g., disposable coveralls)- Double-gloving with nitrile gloves- Safety goggles or a face shield
Handling of solutions	- Laboratory coat- Safety glasses with side shields- Nitrile gloves

Operational Plans: Step-by-Step Guidance

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the container is properly labeled.
- Store the compound in a designated, well-ventilated, and secure area at +4°C for the solid form.[1]
- For stock solutions, store at -20°C for up to one year or -80°C for up to two years.[3]

Weighing and Solution Preparation: All handling of the solid compound should be performed in a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation risk.

- Preparation: Don the appropriate PPE for handling potent powders as detailed in the PPE table.
- Weighing: Carefully weigh the desired amount of **PF-04620110**. Use anti-static weighing dishes if available.

- Dissolving: Add the solvent to the solid in the fume hood. Ensure the container is securely capped before removing it from the controlled environment.
- Cleaning: Decontaminate all surfaces and equipment used in the weighing and dissolution process.

Disposal Plan

Proper disposal of **PF-04620110** and associated waste is critical. As **PF-04620110** is a research chemical with limited environmental impact data, it should be treated as potentially hazardous waste.

Solid Waste:

- Unused Compound: Unwanted solid **PF-04620110** should be disposed of through a licensed chemical waste disposal service. Do not dispose of it in the regular trash.
- Contaminated Materials: All disposable items that have come into contact with the solid compound (e.g., weighing paper, pipette tips, gloves) should be collected in a designated, sealed hazardous waste container.

Liquid Waste:

- Solutions: Unused solutions of **PF-04620110** should be collected in a clearly labeled, sealed container for hazardous liquid waste.
- Rinsate: When rinsing glassware that contained **PF-04620110**, the initial rinsate should be collected as hazardous waste. Subsequent rinses with a suitable solvent can be managed according to your institution's guidelines for non-hazardous chemical waste.

Empty Containers:

- Empty containers must be triple-rinsed with a suitable solvent.
- The rinsate from this process must be collected and disposed of as hazardous chemical waste.

- After triple-rinsing, the container can be disposed of as non-hazardous waste, with the label defaced or removed.

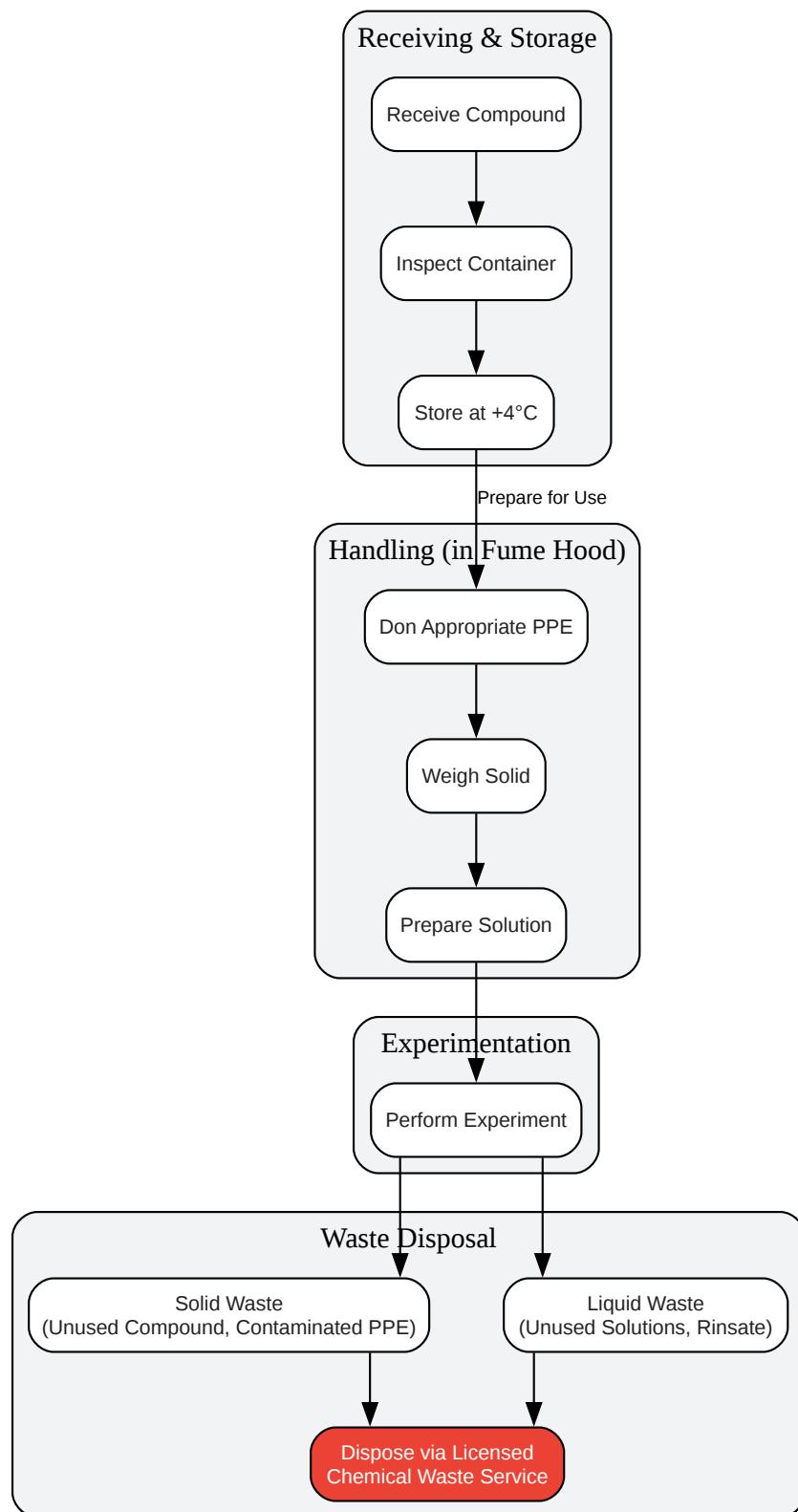
Experimental Protocols

While specific experimental protocols will vary, the following general principles should be applied when using **PF-04620110**:

- Cell-Based Assays: When treating cells with **PF-04620110**, perform all steps in a biological safety cabinet. Media and consumables containing the compound should be treated as chemical waste.
- Animal Studies: For in vivo experiments, ensure that all animal handling and dosing procedures are approved by the Institutional Animal Care and Use Committee (IACUC). Bedding and waste from treated animals may need to be handled as hazardous waste, depending on institutional policies.

Workflow for Handling **PF-04620110**

The following diagram illustrates the key steps and decision points for the safe handling of **PF-04620110**.



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Caption: Workflow for the safe handling of **PF-04620110** from receipt to disposal.

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